Technical Guide: Steric Effects of 4-Methyl Substitution on Homophenylalanine

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Compound of Interest

Compound Name:	*Fmoc-4-methyl-D-homophenylalanine*
Cat. No.:	*B8233313*

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Subject: 4-Methyl-L-homophenylalanine (4-Me-hPhe) | CAS: 2350819-82-6 (derivative)
Context: Structure-Activity Relationship (SAR) in GPCR Ligands and Protease Inhibitors

Executive Summary

The modification of phenylalanine (Phe) to homophenylalanine (hPhe) extends the aromatic side chain by one methylene unit (

), altering the spatial reach of the phenyl ring by approximately 1.54 Å. The further addition of a methyl group at the para position (4-position) of the phenyl ring creates 4-methylhomophenylalanine (4-Me-hPhe).

This modification serves two primary mechanistic functions in drug design:

- Hydrophobic Extension: It probes the distal depth of hydrophobic binding pockets (e.g., S1/S1' subsites) beyond the range of canonical phenylalanine.
- Steric Volume Expansion: The 4-methyl group adds approximately 15–20 $Å^3$ of van der Waals volume, which can either enhance binding via optimal packing (London dispersion

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forces) or induce selectivity via steric clashes in off-target receptors.

Structural & Conformational Analysis

The Homologation Shift

To understand the steric effect, one must first quantify the backbone-to-tip distance.

- Phenylalanine (Phe): Distance from

  to

  (ring tip) is

  Å.
- Homophenylalanine (hPhe): The insertion of a

  -methylene group (

) extends this distance to

  Å.
- 4-Me-hPhe: The para-methyl group extends the vector by another

  Å (C-C bond + van der Waals radius), reaching a total effective depth of

  Å from the backbone.

Rotameric Freedom (Angles)

The "homo" insertion decouples the aromatic ring from the rigid peptide backbone.

- (C

  -C

  ): Similar to Phe, preferring gauche(-), trans, and gauche(+) conformers.[1]
- (C

  -C

): In hPhe, this bond allows the phenyl ring to adopt a wider range of orientations compared to Phe, where the ring is often constrained by the backbone carbonyl.

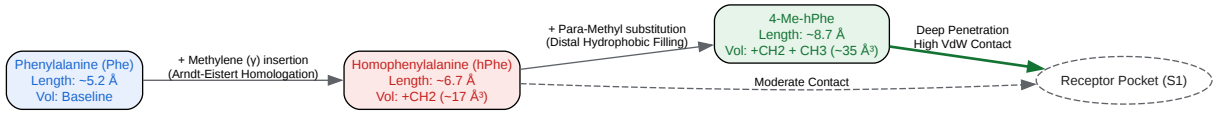
- Steric Impact of 4-Me: The 4-methyl group does not significantly restrict

  or

  rotation in solution. However, in a bound state, the 4-methyl group severely limits the "wobble" of the phenyl ring within a pocket, entropic penalties that must be offset by enthalpic gains (hydrophobic interaction).

Visualization of Steric Reach

The following diagram illustrates the incremental extension and steric volume increase.



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Caption: Comparative steric reach of Phe derivatives. 4-Me-hPhe maximizes distal hydrophobic contacts.

Pharmacological Implications

Probing Hydrophobic Pockets (S1/S1')

In protease inhibitors (e.g., for Aminopeptidases or ACE), the S1 pocket is often a deep hydrophobic cleft.

- The "Goldilocks" Effect: Phe may be too short to displace water at the bottom of the pocket. hPhe reaches deeper. 4-Me-hPhe acts as a "hydrophobic anchor," filling the sub-pocket completely.

- Data Insight: Studies on aminopeptidase inhibitors show that hPhe analogs often exhibit

  values in the sub-micromolar range, superior to Phe analogs, due to this volume matching.

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Nav1.7 Channel Inhibition

In peptide toxins targeting voltage-gated sodium channels (e.g., ProTx-II analogs), 4-Me-hPhe is used to optimize the interaction with the channel's voltage-sensing domain.

- Mechanism: The residue likely inserts into a lipid-protein interface. The 4-methyl group increases lipophilicity (

  ), facilitating membrane partitioning or specific interaction with hydrophobic residues (e.g., Leu, Val) on the channel.

Steric Clash & Selectivity

While the 4-methyl group enhances affinity for deep pockets, it introduces steric clashes in shallow or constricted pockets (e.g., those evolved for Phe or Tyr). This is a powerful tool for selectivity:

- Target A (Deep Pocket): High Affinity (4-Me-hPhe fits).
- Off-Target B (Shallow Pocket): Low Affinity (Steric exclusion).

Synthesis Protocols

Two primary routes are recommended for high-purity synthesis. Route A is preferred for converting existing chiral pools, while Route B is ideal for de novo synthesis.

Route A: Arndt-Eistert Homologation (From 4-Me-Phe)

This method preserves the stereochemistry of the starting material (L-4-methylphenylalanine).

- Protection: Protect amine of L-4-methylphenylalanine (Boc/Fmoc).
- Activation: Convert carboxylic acid to mixed anhydride (using isobutyl chloroformate).
- Diazoketone Formation: React with diazomethane (

) to form the

  -diazoketone.

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- Wolff Rearrangement: Silver(I)-catalyzed rearrangement in the presence of water (or alcohol) to yield the homologated acid (or ester).
    - Result: Boc-L-4-methylhomophenylalanine.

Route B: Asymmetric Alkylation (Schöllkopf Method)

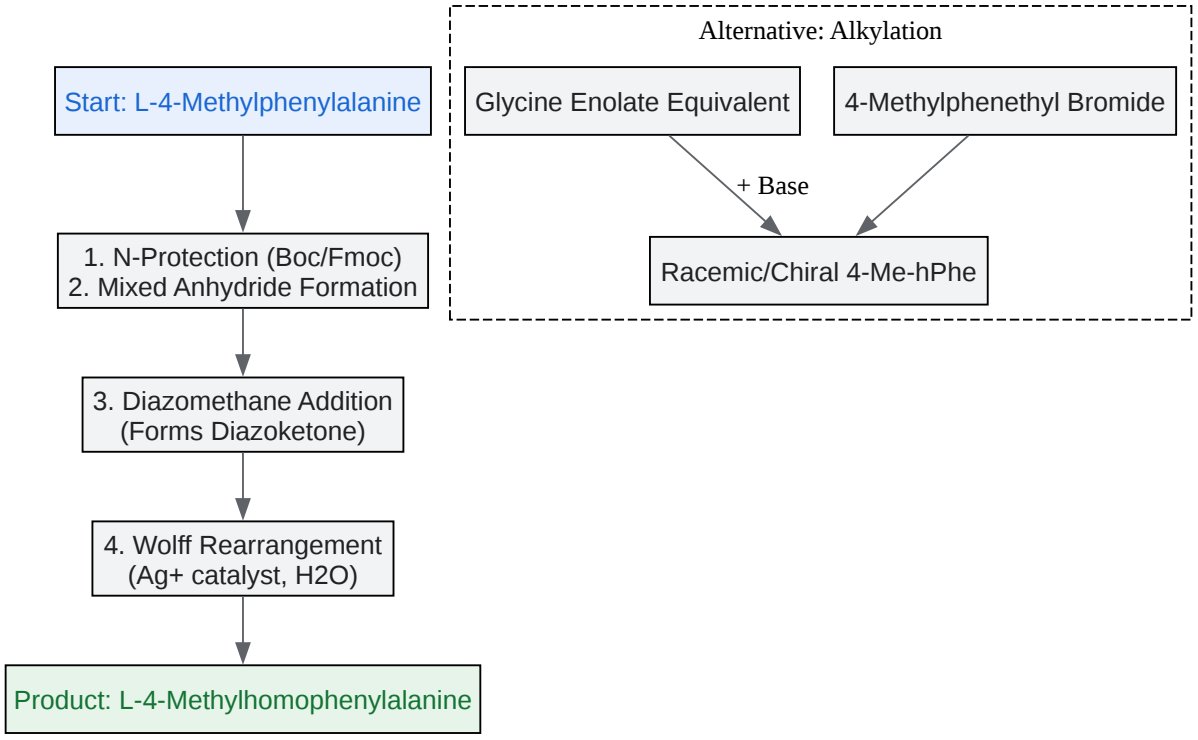
Uses a chiral auxiliary to induce stereochemistry.

- Substrate: Schöllkopf bis-lactim ether (derived from L-Valine and Glycine).
- Electrophile Preparation: 1-(2-bromoethyl)-4-methylbenzene (4-methylphenethyl bromide).
- Lithiation: Treat bis-lactim ether with

  -BuLi at -78°C to generate the enolate.
- Alkylation: Add electrophile. The chiral auxiliary directs the attack to the trans face.
- Hydrolysis: Mild acid hydrolysis releases the chiral auxiliary (L-Val methyl ester) and the target L-4-Me-hPhe.

Synthesis Logic Flow

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Caption: Synthesis pathway via Arndt-Eistert Homologation (Main) and Alkylation (Alternative).

Experimental Validation Protocol

To validate the steric impact of 4-Me-hPhe in a peptide sequence, use the following Steric Scan Protocol:

Peptide Library Design

Synthesize a focused library replacing the target Phe residue with:

- Phe: Baseline.

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- hPhe: Tests effect of chain extension (flexibility/depth).
- 4-Me-Phe: Tests effect of ring expansion without chain extension.
- 4-Me-hPhe: Tests combined effect (Maximal steric volume).

Binding Assays

- Isothermal Titration Calorimetry (ITC): Measure

  and

  .[2]

  - Expectation: If 4-Me-hPhe fills a hydrophobic void, expect a favorable (more negative)

    due to van der Waals contacts and potentially favorable

    (solvent displacement), though side-chain entropy loss may counteract this.

- NMR Spectroscopy: Use 2D NOESY to detect intermolecular NOEs between the 4-methyl protons (approx. 2.3 ppm) and the receptor pocket residues. This confirms the depth of insertion.

Data Summary Table

Parameter	Phenylalanine (Phe)	Homophenylalanine (hPhe)	4-Me-hPhe
Side Chain Formula			
Extension vs. Gly	~5.2 Å	~6.7 Å	~8.7 Å
Steric Volume	Baseline	+1 Methylene (~17 Å^3)	+1 Methylene + Methyl (~35-40 Å^3)
Freedom	Restricted (Backbone clash)	High (Decoupled)	High (but pocket-constrained)
Primary Utility	Native interactions	Flexible extension	Deep pocket probe / Selectivity

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